

Application Note: Preparation of AZD1480 Stock Solutions

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Compound of Interest

Compound Name: AZ14133346

Cat. No.: B15612050

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Audience: Researchers, scientists, and drug development professionals.

Summary: This document provides a detailed protocol for the preparation, handling, and storage of stock solutions for AZD1480, a potent, ATP-competitive inhibitor of Janus-associated kinase (JAK) 1 and 2.^{[1][2]} Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable results. This guide includes compound properties, a step-by-step protocol for solubilization, and recommendations for storage.

Compound Information

AZD1480 is a small molecule inhibitor selective for JAK1 and JAK2, which are key components of the JAK/STAT signaling pathway.^[3] This pathway is integral to mediating cellular responses to cytokines and growth factors and is often dysregulated in various cancers.^{[4][5][6]} AZD1480 inhibits JAK2 activation, which in turn blocks the phosphorylation and activation of Signal Transducer and Activator of Transcription 3 (STAT3).^{[3][5]} This action can suppress tumor cell proliferation, induce apoptosis, and inhibit angiogenesis.^[1]

Quantitative Data Summary

The key physicochemical properties of AZD1480 are summarized in the table below. Note that the molecular weight may vary slightly between batches due to hydration. Always refer to the batch-specific information on the product vial or Certificate of Analysis for the most accurate value.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₄ ClFN ₈	[7]
Molecular Weight (MW)	348.77 g/mol	[1]
CAS Number	935666-88-9	
Appearance	Off-White Powder / Crystalline Solid	[1][8]
Purity	≥97%	[1]
Solubility (Max Conc.)		
DMSO	≥ 70 mg/mL (~200 mM)	[9]
Ethanol	~ 100 mM	
Water	Insoluble	[9][10]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of AZD1480 in dimethyl sulfoxide (DMSO), a common solvent for this compound.

2.1. Materials and Equipment

- AZD1480 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance

- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

2.2. Safety Precautions

- AZD1480 is a potent bioactive compound. Handle with care in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

2.3. Calculation To prepare a stock solution of a specific concentration (molarity), use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM AZD1480:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 348.77 \text{ g/mol}$
- $\text{Mass (mg)} = 3.4877 \text{ mg}$

Therefore, 3.49 mg of AZD1480 is needed to make 1 mL of a 10 mM stock solution.

2.4. Step-by-Step Procedure

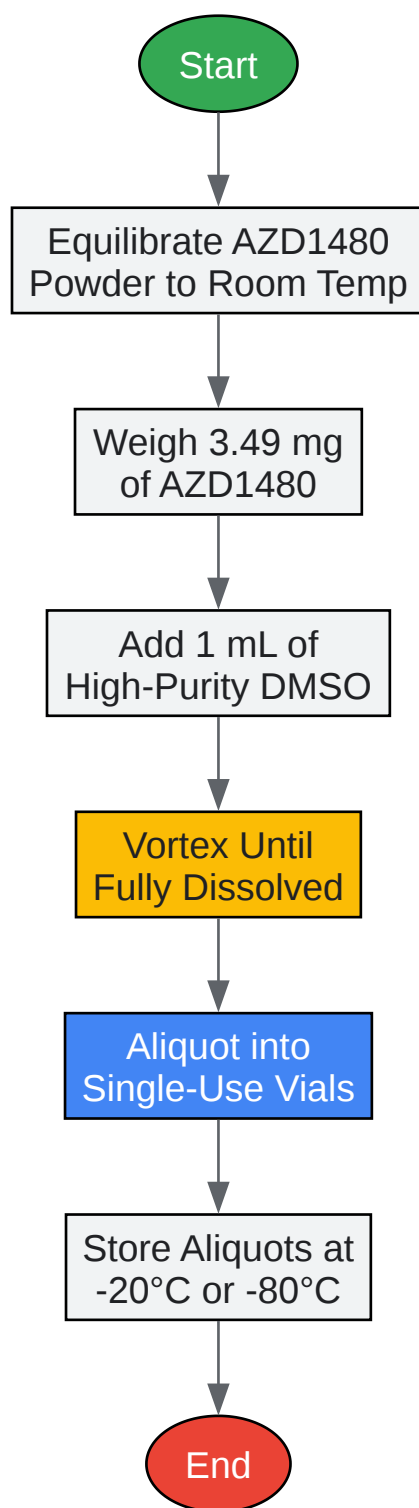
- **Equilibrate:** Allow the AZD1480 powder vial to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weigh:** Carefully weigh out the calculated amount of AZD1480 powder (e.g., 3.49 mg) using an analytical balance and transfer it to a sterile microcentrifuge tube.

- Solubilize: Add the corresponding volume of fresh, high-purity DMSO (e.g., 1 mL for 3.49 mg) to the tube.
- Mix: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37-50°C water bath can assist dissolution if needed.[\[10\]](#)
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile cryogenic vials.[\[9\]](#)
- Store: Store the aliquots protected from light.[\[1\]](#) For long-term storage (up to 2 years), keep at -20°C or -80°C.[\[1\]](#)[\[9\]](#) The powdered compound should be stored at -20°C.

Visualizations

3.1. Experimental Workflow

The following diagram illustrates the key steps for preparing the AZD1480 stock solution.

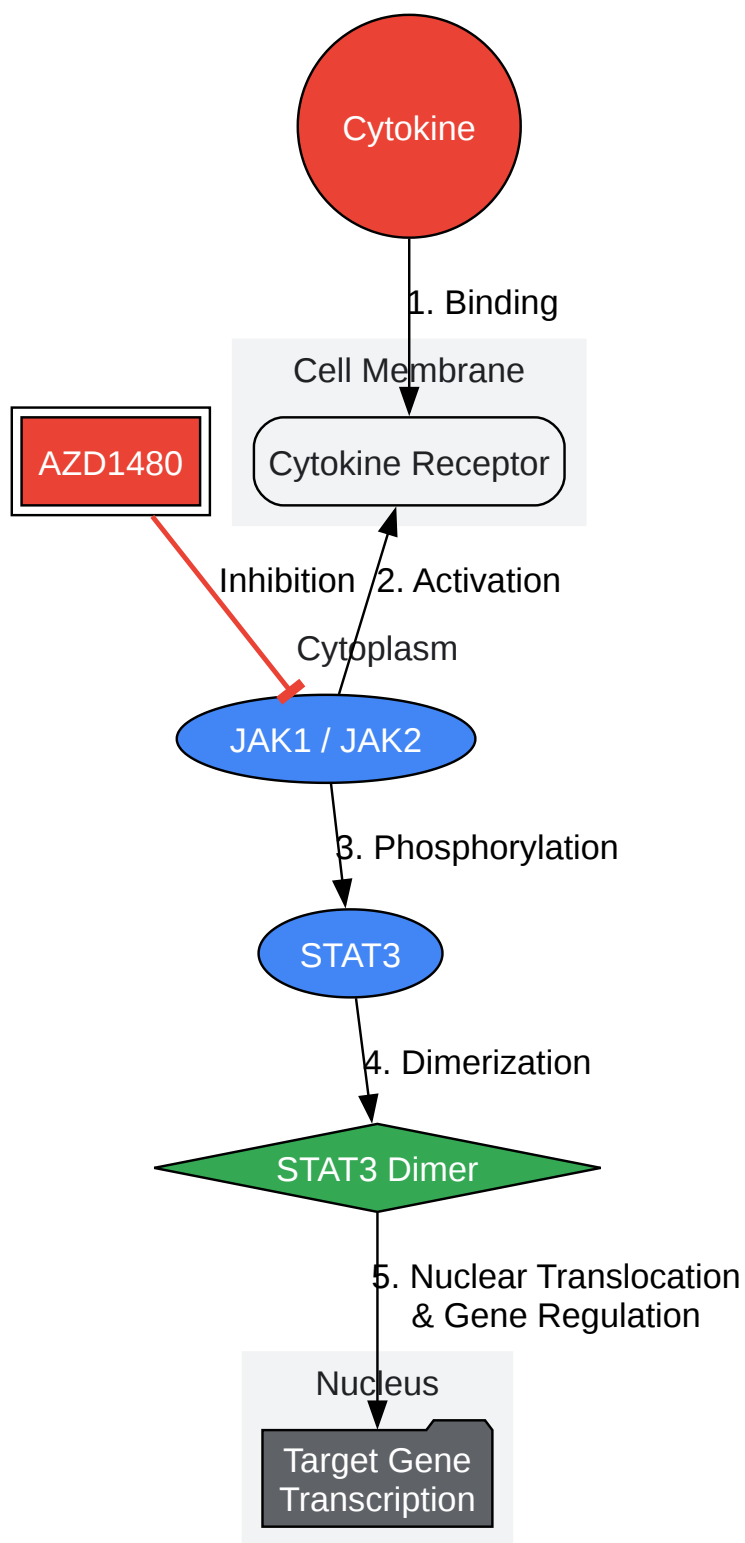


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Caption: Workflow for preparing a 10 mM AZD1480 stock solution.

3.2. Signaling Pathway

AZD1480 functions by inhibiting the JAK/STAT pathway. Cytokine binding to cell surface receptors activates associated JAKs, which then phosphorylate STAT proteins.[6] Activated STATs dimerize, translocate to the nucleus, and regulate the transcription of target genes involved in proliferation and survival.[3][6] AZD1480 directly inhibits JAK1 and JAK2, thereby blocking this entire downstream cascade.[2][11]



JAK-STAT Signaling Pathway Inhibition

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Caption: AZD1480 inhibits the JAK-STAT signaling pathway.

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